

Solubility limitations of Ala-Ala-Pro-Val-Chloromethylketone in aqueous buffers.

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Compound of Interest

Compound Name: *Ala-Ala-Pro-Val-Chloromethylketone*

Cat. No.: *B1336814*

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Technical Support Center: Ala-Ala-Pro-Val-Chloromethylketone (AAVP-CMK)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) regarding the solubility limitations of **Ala-Ala-Pro-Val-Chloromethylketone** (AAVP-CMK), a potent and irreversible inhibitor of neutrophil elastase.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Ala-Ala-Pro-Val-Chloromethylketone** (AAVP-CMK)?

A1: AAVP-CMK is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and N,N-Dimethylformamide (DMF).[1] It is recommended to prepare a concentrated stock solution in 100% DMSO or DMF. For most applications, preparing a 10 mM or 100 mM stock solution is a common practice.[2]

Q2: Can I dissolve AAVP-CMK directly in aqueous buffers like PBS?

A2: Direct dissolution of AAVP-CMK in aqueous buffers is not recommended due to its limited solubility. While some related compounds show minimal solubility in PBS, it is generally

advisable to first dissolve the peptide in DMSO or DMF and then dilute the stock solution into the desired aqueous buffer.

Q3: What is the maximum concentration of DMSO that can be used in my cell culture experiment?

A3: The tolerance of cell lines to DMSO can vary significantly. As a general guideline, it is recommended to keep the final concentration of DMSO in your cell culture medium below 1% (v/v), with many researchers opting for concentrations at or below 0.1% to minimize any potential off-target effects or cytotoxicity, especially in long-term experiments.^{[3][4]} It is always best practice to perform a vehicle control experiment with the same final concentration of DMSO to assess its effect on your specific cell line.

Q4: How should I store the AAVP-CMK stock solution?

A4: Store the DMSO or DMF stock solution in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.^{[5][6]} When stored properly, the stock solution should be stable for at least six months at -80°C or one month at -20°C.^{[5][7]}

Q5: Is AAVP-CMK stable in aqueous buffers?

A5: Chloromethyl ketones can be susceptible to degradation in aqueous solutions, particularly at neutral or alkaline pH. It is recommended to prepare fresh dilutions of AAVP-CMK in your aqueous buffer immediately before each experiment. The stability of the chloromethyl ketone group is generally lower than that of fluoromethyl ketones.

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Precipitation upon dilution of DMSO stock into aqueous buffer.	The concentration of the peptide in the final aqueous solution exceeds its solubility limit.	- Increase the final volume of the aqueous buffer to lower the final concentration of AAVP-CMK.- Decrease the concentration of your DMSO stock solution and add a larger volume to the aqueous buffer to achieve the same final concentration.- Consider using a different aqueous buffer system. The solubility of peptides can be pH-dependent.[8]
The final concentration of DMSO is too high, causing the peptide to "salt out".	- Ensure the final DMSO concentration is as low as possible, ideally below 1%. Perform a stepwise dilution: first dilute the DMSO stock into a small volume of buffer, vortex gently, and then add this intermediate dilution to the final volume.	
Loss of inhibitor activity over time in prepared aqueous solution.	Degradation of the chloromethyl ketone moiety.	- Prepare fresh working solutions of AAVP-CMK in your aqueous buffer for each experiment.- Avoid storing the inhibitor in aqueous solutions for extended periods, even when refrigerated.
Adsorption of the peptide to plasticware.	- Use low-protein-binding microcentrifuge tubes and pipette tips for preparing and handling the inhibitor solutions.	

Inconsistent experimental results.

Inaccurate concentration of the stock solution due to improper dissolution or storage.

- Ensure the AAVP-CMK is completely dissolved in DMSO before aliquoting and freezing.- Avoid repeated freeze-thaw cycles of the stock solution by preparing single-use aliquots.

Cell viability is affected.

- Test for DMSO toxicity on your specific cell line by running a vehicle control with the same final DMSO concentration.- Reduce the final DMSO concentration in your experiment if toxicity is observed.

Quantitative Data Summary

Solubility of AAVP-CMK and Related Compounds

Compound	Solvent	Solubility
Ala-Ala-Pro-Val-Chloromethylketone	DMSO	Soluble
Ala-Ala-Pro-Val-Chloromethylketone	DMF	Soluble
MeOSuc-Ala-Ala-Pro-Ala-CMK	DMSO	≥10 mg/mL[8]
MeOSuc-Ala-Ala-Pro-Ala-CMK	Ethanol	Sparingly soluble (1-10 mg/mL)[8]
MeOSuc-Ala-Ala-Pro-Ala-CMK	PBS (pH 7.2)	≥10 mg/mL[8]
MeOSuc-Ala-Ala-Pro-Val-AMC	DMF	20 mg/mL[9]
MeOSuc-Ala-Ala-Pro-Val-AMC	DMSO	16 mg/mL[9]
MeOSuc-Ala-Ala-Pro-Val-AMC	DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL[9]

Recommended Maximum DMSO Concentrations in Cell Culture

DMSO Concentration	Observation
< 0.1%	Generally considered safe for most cell lines with minimal effects.[3]
0.1% - 0.5%	May be tolerated by many cell lines, but a vehicle control is highly recommended.[1]
> 1%	Increased risk of cytotoxicity and off-target effects.[4]

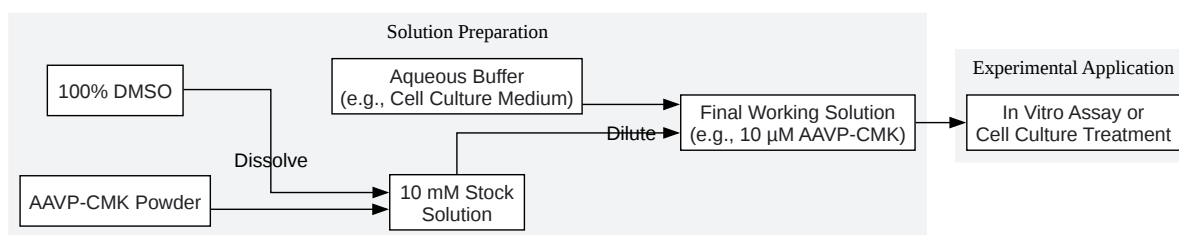
Experimental Protocols

Protocol for Preparation of AAVP-CMK Stock and Working Solutions

- Preparation of 10 mM Stock Solution in DMSO:
 - Equilibrate the vial of AAVP-CMK powder to room temperature before opening.
 - Calculate the required volume of DMSO to achieve a 10 mM concentration based on the amount of peptide provided. (Molecular Weight of MeOSuc-AAPV-CMK is ~503 g/mol).
 - Add the calculated volume of high-purity, anhydrous DMSO to the vial.
 - Vortex gently until the peptide is completely dissolved.
 - Aliquot the stock solution into single-use, low-protein-binding microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C.
- Preparation of Working Solution in Aqueous Buffer:
 - Thaw a single aliquot of the 10 mM AAVP-CMK stock solution at room temperature.
 - Determine the final concentration of AAVP-CMK required for your experiment.

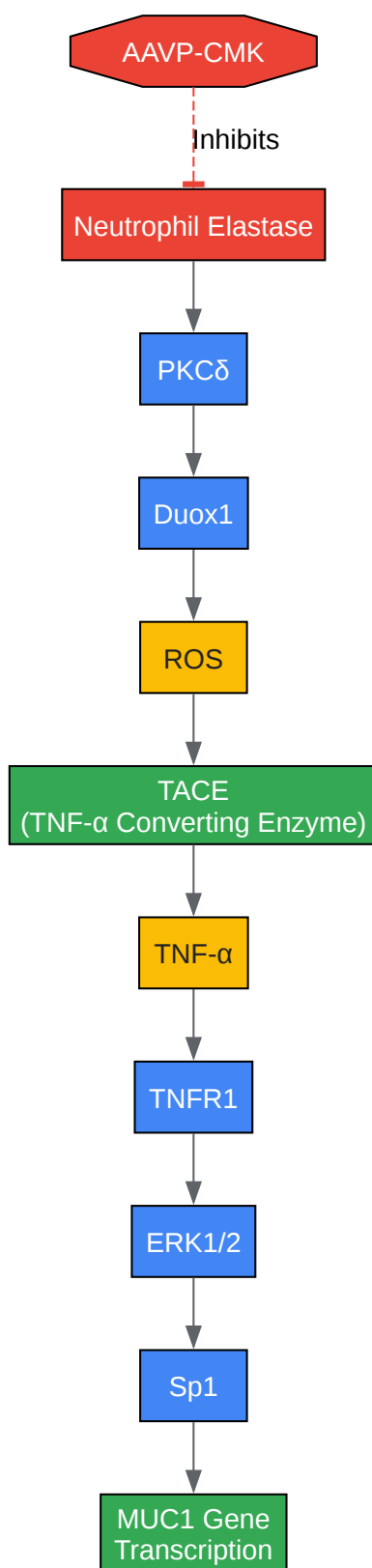
- Calculate the volume of the stock solution needed to achieve the desired final concentration in your chosen aqueous buffer (e.g., cell culture medium, enzyme assay buffer).
- Important: Add the DMSO stock solution to the aqueous buffer while gently vortexing or mixing to ensure rapid and uniform dispersion. This helps to prevent localized high concentrations that can lead to precipitation.
- Ensure the final DMSO concentration in the working solution is compatible with your experimental system (ideally $\leq 0.1\%$).
- Use the freshly prepared working solution immediately.

Visualizations



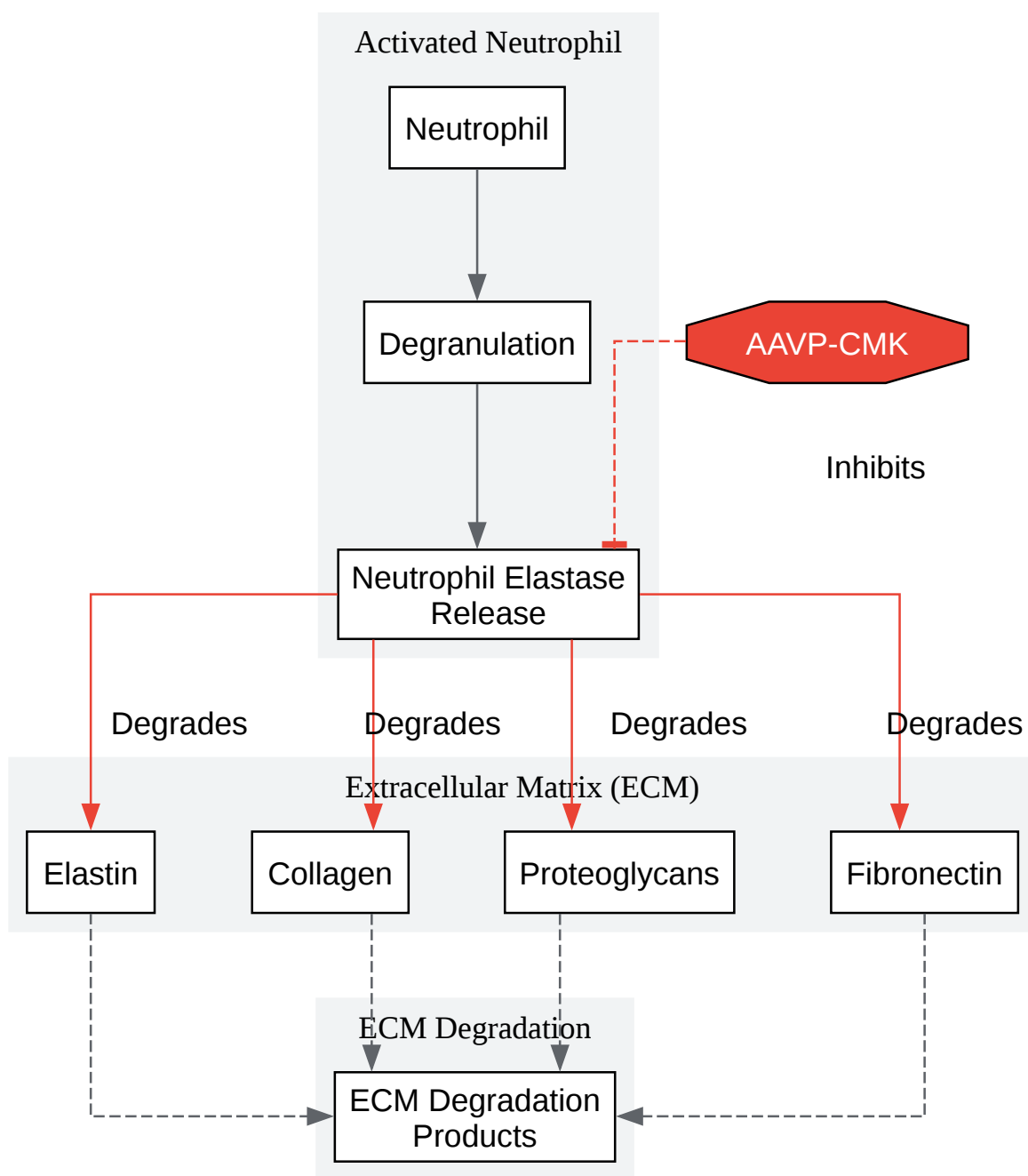
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Caption: Experimental workflow for preparing AAVP-CMK solutions.



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Caption: Neutrophil elastase signaling pathway leading to MUC1 transcription.[10]



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Caption: Neutrophil elastase-mediated degradation of the extracellular matrix.[9][10][11][12][13]

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